

Dazdotuftide's Mechanism of Action: A Comparative Analysis for Immunomodulatory Research

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Compound of Interest		
Compound Name:	Dazdotuftide	
Cat. No.:	B12396921	Get Quote

For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **Dazdotuftide**'s mechanism of action with supporting experimental data and methodologies. **Dazdotuftide** (formerly known as TRS01) is a first-in-class immunomodulatory agent developed by Tarsier Pharma for the treatment of ocular inflammatory diseases.

Dazdotuftide is a novel synthetic compound with a dual-target mechanism aimed at resolving inflammation with a potentially better safety profile than current standards of care, such as corticosteroids.[1] Its primary indications under investigation include non-infectious uveitis, uveitic glaucoma, diabetic macular edema (DME), and age-related macular degeneration (AMD).[2]

Core Mechanism of Action: A Dual Approach to Inflammation Control

Dazdotuftide's immunomodulatory effect is centered on two key mechanisms:

• Inhibition of the NF-κB Signaling Pathway via Toll-Like Receptor 4 (TLR4): **Dazdotuftide** inhibits the activation of Nuclear Factor-kappa B (NF-κB), a critical transcription factor in the inflammatory response, by targeting the Toll-Like Receptor 4 (TLR4) pathway.[1] By inhibiting this pathway, **Dazdotuftide** can reduce the expression of pro-inflammatory cytokines.

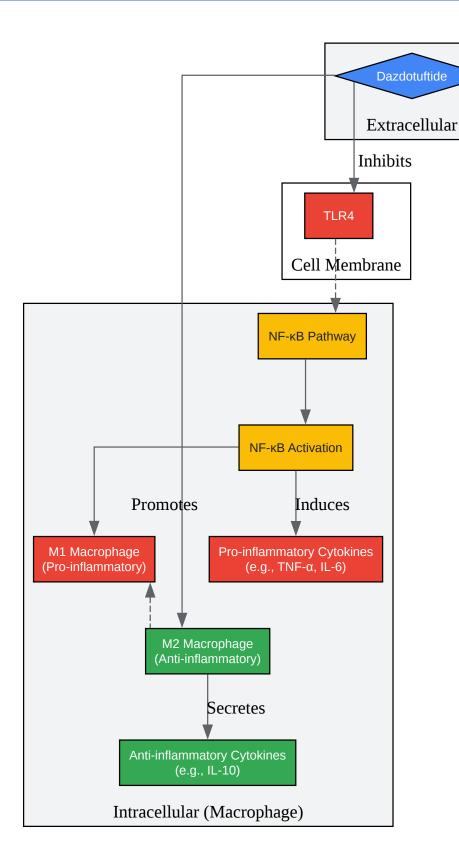


• Polarization of Macrophages: The compound promotes a shift in macrophage polarization from a pro-inflammatory M1 state to an anti-inflammatory M2 state.[1][3] This shift aids in the resolution of inflammation and tissue repair. The M2 macrophages are known to secrete anti-inflammatory cytokines like IL-10.

Additional reported targets for **Dazdotuftide** include Neuropilin-1 (NRP1) and Angiotensin-Converting Enzyme 2 (ACE2).

Signaling Pathway of Dazdotuftide





Promotes Shift





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